

analytical methods for detecting 2-(Difluoromethyl)-6-fluorophenol

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Compound of Interest

Compound Name: 2-(Difluoromethyl)-6-fluorophenol

Cat. No.: B13203903

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An Application Note on Comprehensive Analytical Strategies for the Quantification of **2-(Difluoromethyl)-6-fluorophenol**

Introduction

2-(Difluoromethyl)-6-fluorophenol (CAS No. 1214388-76-7, Molecular Formula: $C_7H_5F_3O$, Molecular Weight: 162.11 g/mol) is an important fluorinated organic compound, often utilized as a key intermediate in the synthesis of advanced pharmaceutical and agrochemical products[1]. The unique physicochemical properties imparted by its fluorine moieties—the difluoromethyl group and the aromatic fluorine—necessitate robust and precise analytical methods for its detection and quantification. Accurate measurement is critical for ensuring reaction monitoring, purity assessment of final products, quality control, and stability studies.

This comprehensive guide provides detailed application notes and validated protocols for the analysis of **2-(Difluoromethyl)-6-fluorophenol**. We will explore multiple analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS), and ^{19}F Nuclear Magnetic Resonance (^{19}F -NMR) Spectroscopy. The methodologies

are designed to be implemented by researchers, analytical scientists, and professionals in drug development, offering both routine quantitative analysis and advanced structural confirmation.

Chapter 1: Chromatographic Methods for Quantification and Separation

Chromatography is the cornerstone of analytical chemistry for separating and quantifying components within a mixture. For **2-(Difluoromethyl)-6-fluorophenol**, both liquid and gas chromatography are highly effective, with the choice depending on the sample matrix, required sensitivity, and analytical objective.

Reversed-Phase High-Performance Liquid Chromatography with UV Detection (RP-HPLC-UV)

RP-HPLC is the most common technique for routine quality control due to its robustness, reproducibility, and accessibility. The phenolic nature of the analyte makes it an ideal candidate for UV detection. We present two validated methods using different column chemistries to provide alternative selectivity.

Method 1: Standard Analysis using a C18 Column

This protocol leverages a standard C18 stationary phase, which separates compounds primarily based on hydrophobic interactions. It is a reliable and widely applicable starting point for the analysis of moderately polar compounds like fluorinated phenols.^[2]

Experimental Protocol:

- System Preparation:
 - Instrument: Agilent 1100 series HPLC or equivalent with a variable wavelength UV detector.^[3]
 - Ensure all solvent reservoirs are filled with freshly prepared and degassed mobile phases.
 - Prime the pump lines to eliminate any air bubbles.
- Chromatographic Conditions:

- A detailed table of chromatographic conditions is provided below.
- Standard Preparation:
 - Stock Solution (1 mg/mL): Accurately weigh 25 mg of **2-(Difluoromethyl)-6-fluorophenol** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile:Water.
 - Calibration Standards (1-100 µg/mL): Prepare a series of calibration standards by serially diluting the stock solution with the initial mobile phase composition.
- Sample Preparation:
 - Accurately weigh a sample containing approximately 10 mg of the analyte into a 100 mL volumetric flask.
 - Add approximately 70 mL of 50:50 Acetonitrile:Water and sonicate for 10 minutes to dissolve.
 - Allow the solution to cool to room temperature, then dilute to the mark.
 - Filter the final solution through a 0.45 µm PTFE syringe filter prior to injection.
- System Suitability Test (SST):
 - Before analysis, perform five replicate injections of a mid-range calibration standard (e.g., 20 µg/mL).
 - The system is deemed ready if the Relative Standard Deviation (%RSD) for the peak area is $\leq 2.0\%$ and the USP tailing factor is between 0.9 and 1.5.
- Analysis and Data Processing:
 - Create a sequence including blanks, calibration standards, SST injections, and samples.
 - Integrate the peak corresponding to **2-(Difluoromethyl)-6-fluorophenol**.

- Generate a linear calibration curve by plotting peak area against concentration. The correlation coefficient (R^2) should be > 0.999 .
- Quantify the analyte in samples using the regression equation from the calibration curve.

Table 1: HPLC-UV Chromatographic Conditions (C18 Method)

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	40% B to 70% B in 10 min, hold at 70% B for 2 min, return to 40% B in 1 min, and equilibrate for 2 min.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 μ L

| Run Time | 15 minutes |

Method 2: Alternative Selectivity using a Pentafluorophenyl (PFP) Column

PFP columns offer a different selectivity profile for halogenated aromatic compounds.[2] The mechanism involves dipole-dipole, π - π , and hydrophobic interactions, which can be highly effective at resolving the target analyte from structurally similar impurities where a C18 column may fall short.

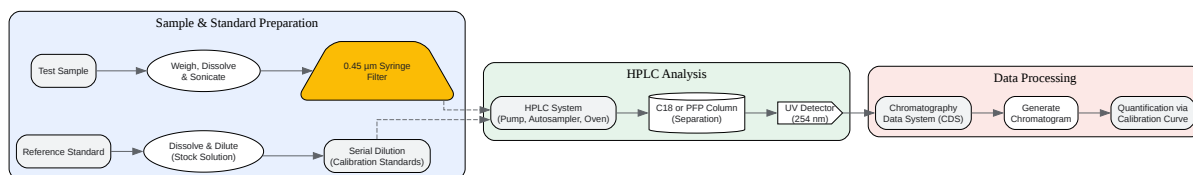
Rationale for PFP Column Selection: The electron-rich pentafluorophenyl ring of the stationary phase can interact strongly with the fluorinated phenol, providing enhanced retention and selectivity. This is a powerful tool for method development when dealing with complex impurity profiles.

Experimental Protocol: The protocol for standard preparation, sample preparation, and system suitability is identical to the C18 method. Only the chromatographic conditions are modified.

Table 2: HPLC-UV Chromatographic Conditions (PFP Method)

Parameter	Condition
Column	Pentafluorophenyl (PFP), 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	35% B to 65% B in 10 min, hold at 65% B for 2 min, return to 35% B in 1 min, and equilibrate for 2 min.
Flow Rate	1.0 mL/min
Column Temperature	35 °C
Detection	UV at 254 nm
Injection Volume	10 μ L

| Run Time | 15 minutes |



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Fig 1. General workflow for HPLC-UV analysis.

Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

For definitive confirmation, impurity identification, and trace-level analysis, LC-HRMS is the method of choice. An Orbitrap mass analyzer provides high-resolution, accurate mass data, enabling the determination of elemental composition.^{[3][4]}

Rationale for LC-HRMS: This technique combines the powerful separation of HPLC with the sensitivity and specificity of mass spectrometry. High resolution allows for the differentiation of the analyte from isobaric interferences, which is crucial in complex matrices. The method is particularly useful for identifying unknown degradation products or synthesis byproducts.

Experimental Protocol:

- **System:** A Thermo Fisher Velos HRAM LC-MS Orbitrap system or equivalent is recommended.^[3]
- **LC Conditions:** The LC method can be adapted from the HPLC-UV C18 protocol, but MS-compatible mobile phases (e.g., formic acid instead of non-volatile buffers) are essential.^[5] A lower flow rate may be used depending on the ESI source.
- **MS Conditions:**
 - **Ionization Mode:** Heated Electrospray Ionization (H-ESI), Negative Ion Mode. The phenolic proton is acidic and readily lost, making $[M-H]^-$ the expected primary ion.
 - **Spray Voltage:** 3.0 kV.
 - **Capillary Temp:** 320 °C.
 - **Mass Range:** 65–300 m/z.
 - **Resolution:** 60,000 FWHM.

- Data Analysis:
 - Extract the ion chromatogram for the theoretical exact mass of the $[M-H]^-$ adduct of **2-(Difluoromethyl)-6-fluorophenol** ($C_7H_4F_3O^-$), which is 161.0196.
 - Confirm the identity by ensuring the measured mass is within a 5 ppm tolerance of the theoretical mass.
 - Analyze the isotopic pattern to further confirm the elemental composition.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a viable alternative, particularly for volatile and thermally stable compounds.

Halogenated phenols can be analyzed effectively using this technique.^[6] While direct injection is often possible, derivatization (e.g., silylation) can be employed to improve peak shape and thermal stability, though it adds a step to sample preparation.

Experimental Protocol:

- System: Agilent GC-MS system (e.g., 7890B GC with 5977A MSD) or equivalent.
- Sample Preparation: Dissolve the sample in a volatile solvent like Methanol or Dichloromethane.
- GC Conditions:
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.^[6]
 - Inlet: Splitless injection at 250 °C.
 - Column: HP-5ms (30 m x 0.25 mm x 0.25 µm) or equivalent non-polar column.
 - Oven Program: Start at 80 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, and hold for 5 min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temp: 230 °C.
- Quad Temp: 150 °C.
- Scan Range: 40-350 amu.
- Expected Fragmentation: In EI-MS, expect to see the molecular ion (m/z 162) and characteristic fragments resulting from the loss of functional groups.

Chapter 2: Spectroscopic Methods for Structural Confirmation

^{19}F Nuclear Magnetic Resonance (^{19}F -NMR) Spectroscopy

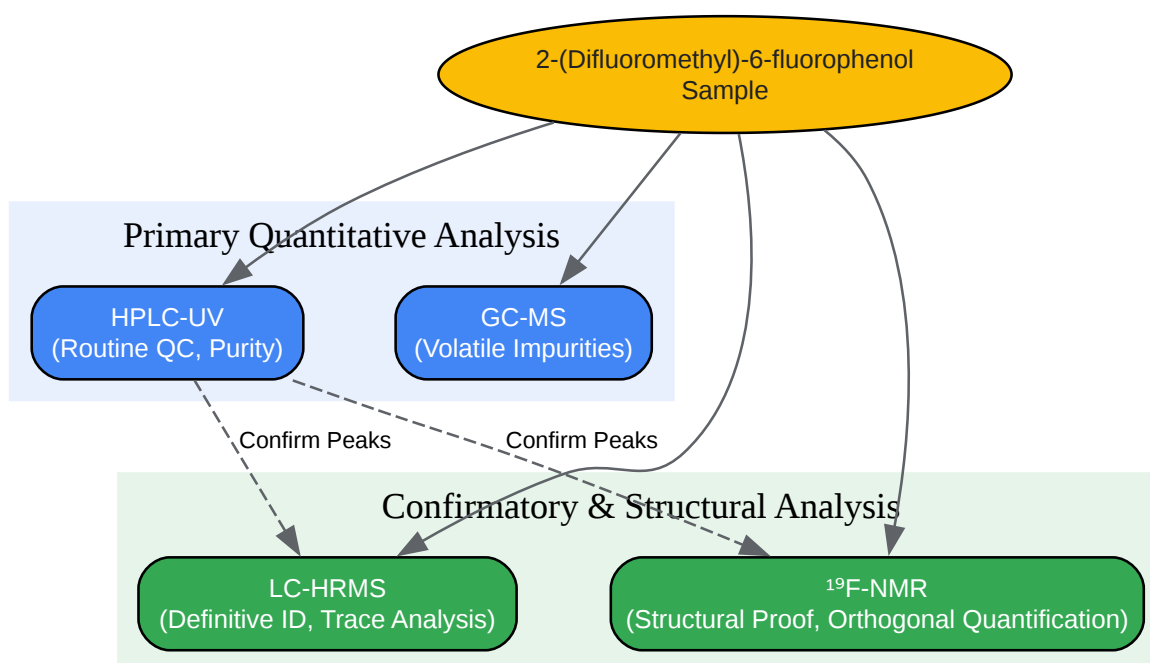
^{19}F -NMR is an exceptionally powerful and specific technique for analyzing fluorinated compounds. It provides both qualitative and quantitative information, allowing for unambiguous identification and direct measurement of all fluorine-containing species in a sample without the need for chromatographic separation.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Rationale for ^{19}F -NMR: Each unique fluorine environment in a molecule produces a distinct signal in the ^{19}F -NMR spectrum. This allows for the simultaneous detection and quantification of the parent compound and any fluorinated impurities or degradation products. It serves as an excellent orthogonal technique to chromatography.

Experimental Protocol:

- Sample Preparation: Dissolve an accurately weighed amount of the sample in a suitable deuterated solvent (e.g., Acetone- d_6 or DMSO- d_6). For aqueous samples, add 10% D_2O (v/v) for the field lock.[\[3\]](#)
- Internal Standard: Add a known amount of a fluorine-containing internal standard with a chemical shift that does not overlap with the analyte signals (e.g., trifluorotoluene).
- Instrument Parameters:
 - Spectrometer: 400 MHz or higher field NMR spectrometer equipped with a fluorine probe.

- Acquisition: Use a standard pulse-acquire sequence. A sufficient relaxation delay (e.g., 5 seconds) is crucial for accurate quantification.
- Referencing: Reference the spectrum to an external standard like CFCI_3 (0 ppm).
- Data Analysis:
 - Identify the signals corresponding to the $-\text{CHF}_2$ group and the Ar-F group.
 - Integrate the signals of the analyte and the internal standard.
 - Calculate the concentration of the analyte using the ratio of the integrals, the number of fluorine atoms contributing to each signal, and the known concentration of the internal standard.



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Fig 2. Integrated analytical strategy for the analyte.

Chapter 3: Sample Preparation for Complex Matrices

Effective sample preparation is critical for accurate analysis, especially in complex matrices like process streams, environmental samples, or biological fluids. The goal is to isolate the analyte and remove interfering substances.

Solid-Phase Extraction (SPE)

For aqueous samples, SPE is a highly effective technique for concentrating the analyte and removing salts and polar interferences.[\[8\]](#)[\[9\]](#)

Protocol for Aqueous Sample Cleanup:

- **Cartridge Selection:** Use a polymeric reversed-phase cartridge (e.g., Waters Oasis HLB) or one containing activated carbon, which has a high affinity for organic compounds.[\[10\]](#)
- **Conditioning:** Condition the cartridge with Methanol followed by reagent-grade water.
- **Loading:** Acidify the aqueous sample (e.g., 500 mL) to pH < 5 with nitric acid and pass it through the cartridge at a slow flow rate (e.g., 4 mL/min).[\[10\]](#)
- **Washing:** Wash the cartridge with water to remove residual interferences.
- **Elution:** Elute the analyte with a small volume of an organic solvent like Methanol or Ethyl Acetate.
- **Analysis:** The eluate can be concentrated and reconstituted in the mobile phase for HPLC or LC-MS analysis.

Chapter 4: Method Validation Summary

Any analytical method intended for routine use must be validated to ensure it is fit for purpose. Key validation parameters are summarized below based on typical performance expectations for an HPLC-UV method.

Table 3: Hypothetical Method Validation Data

Parameter	Result
Linearity (R ²)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.6 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

| Specificity | Baseline resolution from known impurities |

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